Protocol for melt polycondensation of BHET to PET

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Compound of Interest

Compound Name:	*Bis(2-hydroxyethyl) terephthalic acid*
Cat. No.:	*B8145761*

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Application Note: High-Fidelity Synthesis of Polyethylene Terephthalate (PET) from Bis(2-hydroxyethyl) terephthalate (BHET) via Melt Polycondensation

Executive Summary

This protocol defines the critical parameters for the laboratory-scale synthesis of bottle-grade Polyethylene Terephthalate (PET) using Bis(2-hydroxyethyl) terephthalate (BHET) as the monomeric precursor. Unlike the direct esterification of Terephthalic Acid (PTA), starting with BHET bypasses the initial heterogeneous phase, allowing for a focused study of polycondensation kinetics.

Core Scientific Principle: The synthesis is a reversible transesterification driven by mass transfer. The removal of the byproduct, Ethylene Glycol (EG), is the rate-determining step. Failure to effectively remove EG results in equilibrium stagnation and low molecular weight oligomers.

Reaction Mechanism & Kinetics

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To control the process, one must understand the equilibrium. The reaction is catalyzed by metal oxides (typically Antimony or Titanium) and requires high thermal energy to activate the carbonyl carbon for nucleophilic attack by the hydroxyl group.

Primary Reaction (Polycondensation):

Side Reactions (Critical Quality Attributes):

- Etherification: Formation of Diethylene Glycol (DEG).[1][2] High DEG levels lower the melting point (

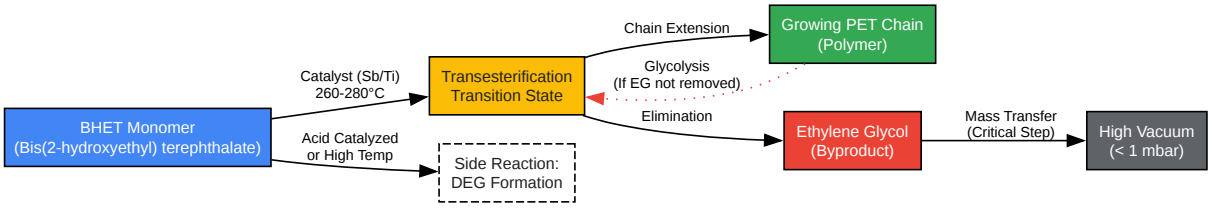
) and glass transition temperature (

).
- Thermal Degradation: Scission of the polymer chain producing vinyl ester end-groups and acetaldehyde. This is accelerated by temperatures

  and excessive residence time.

Visualizing the Pathway

The following diagram illustrates the reaction flow and the critical removal of EG to drive the equilibrium.



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Caption: Kinetic pathway of PET polycondensation. Note the reversibility (red dotted line) if EG is not evacuated.

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Experimental Configuration

Equipment Requirements

- Reactor: 1L Stainless Steel or Glass Flanged Reactor. Glass is preferred for observation but limited by pressure safety.
- Agitation:Anchor or Helical Ribbon impeller. Reasoning: As viscosity increases (up to 3,000–5,000 Poise), standard marine propellers will cavitate and fail to renew the surface area required for EG devolatilization.
- Vacuum System: Rotary vane pump capable of

  with a liquid nitrogen cold trap. Reasoning: EG vapor will degrade pump oil; the trap is non-negotiable.
- Heating: Oil bath or heating mantle with PID control (

).

Reagents

Component	Grade	Role	Concentration
BHET	>99.5% Purity	Monomer	Base
Antimony Trioxide (Sb O)	99.99%	Catalyst	200–300 ppm
Stabilizer (Optional)	Phosphoric Acid	Thermal Stabilizer	10–20 ppm

Detailed Protocol: Step-by-Step

Phase 1: Melting & Inerting (0 – 45 mins)

Goal: Create a homogeneous, oxygen-free melt to prevent oxidative degradation (yellowing).

- Charge: Load BHET and Sb

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O

catalyst into the cold reactor.

- Purge: Cycle Vacuum/Nitrogen (

) 3 times. Leave under slight

  positive pressure.

- Melt: Heat to 240°C. Start stirring slowly (50 RPM) once the monomer softens.
  - Checkpoint: Ensure the melt is clear and colorless. Haze indicates moisture or impure BHET.

Phase 2: Pre-Polymerization (45 – 90 mins)

Goal: Initiate oligomerization without aggressive foaming.

- Temperature Ramp: Increase temperature to 260°C.
- Vacuum Ramp (Critical): Slowly reduce pressure to 100 mbar over 30 minutes.
  - Caution: Rapid vacuum application will cause the low-viscosity melt to foam violently into the condenser.
- Observation: EG condensation should be visible in the receiver.

Phase 3: Polycondensation (90 – 180+ mins)

Goal: Drive molecular weight (

) growth via diffusion-controlled EG removal.

- Final Conditions:
  - Temperature: 280°C.[3]
  - Vacuum: < 1 mbar (Max vacuum).
  - Stirring: Increase to 80–100 RPM (if torque limits allow).

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- Reaction Monitoring:
  - Monitor Torque (Power Consumption). As chain length increases, viscosity rises exponentially.
  - End-Point: When torque plateaus or reaches a pre-determined value (calibrated to IV dL/g).

Phase 4: Termination & Discharge

- Break Vacuum: Introduce to return to atmospheric pressure.
- Discharge: Open the bottom valve or pour the melt into an ice-water bath immediately.
- Pelletizing: Dry the strands and chop into pellets.

Process Workflow Diagram

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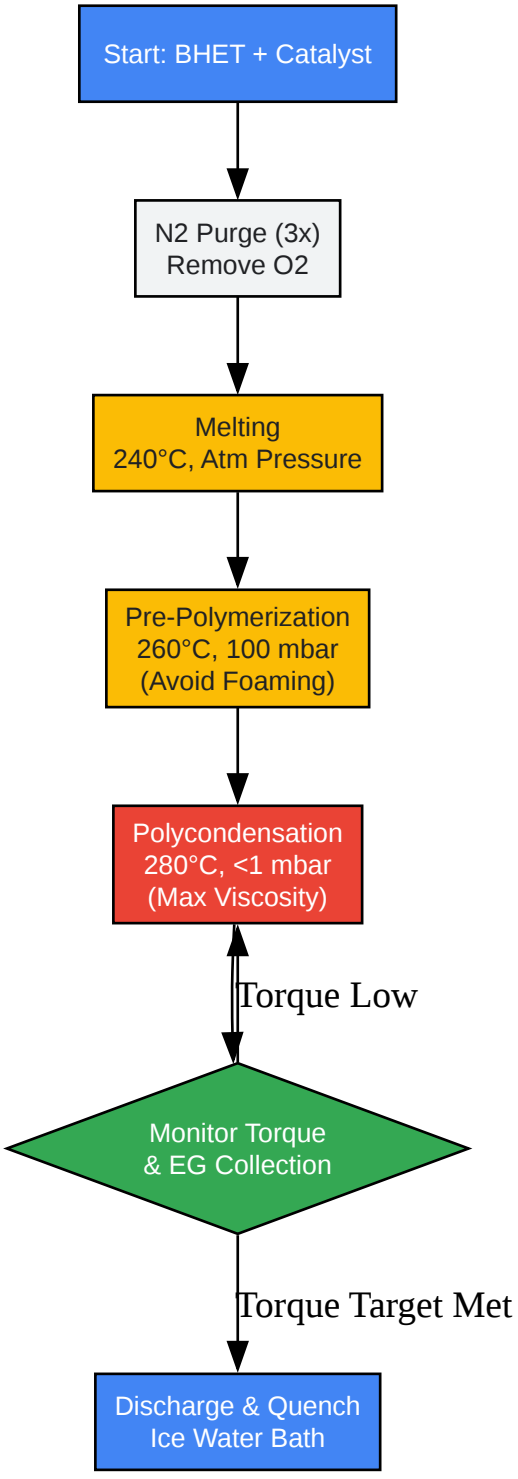

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Caption: Operational workflow for BHET-to-PET melt polycondensation.

Characterization & Quality Control

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Parameter	Method	Target Specification	Troubleshooting
Intrinsic Viscosity (IV)	Dilute Solution Viscometry (Phenol/TCE)	0.60 – 0.65 dL/g	Low IV: Vacuum leak, insufficient time, or wet BHET.
Color (b value)*	Colorimetry	< 2.0 (Clear/Blue-ish)	Yellow: Oxygen leak, temp >290°C, or Ti-catalyst usage.
Melting Point ( )	DSC	255°C – 260°C	Low : High DEG content (ether linkage formation).
Carboxyl End Groups	Titration	< 30 meq/kg	High COOH: Thermal degradation or hydrolysis.

Reactor Maintenance (Crucial)

PET is insoluble in most common solvents at room temperature.

- Cleaning Protocol: Use Triethylene Glycol (TEG) at 280°C to depolymerize residual PET back into soluble oligomers.
- Safety: TEG boiling produces fumes; perform strictly in a fume hood.

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